

The Discovery and Development of Tolpyralate: A Technical Guide

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Compound of Interest

Compound Name: Tolpyralate

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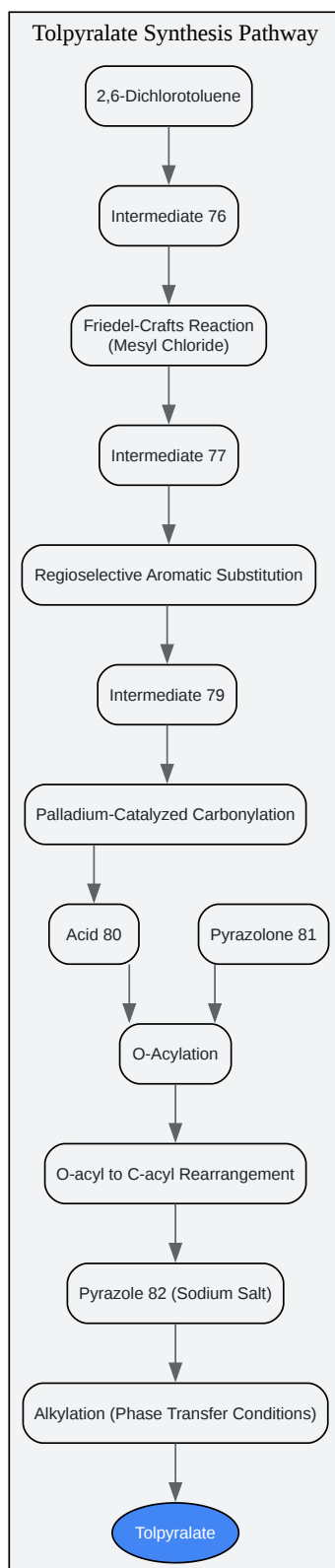
An in-depth exploration of the synthesis, mechanism of action, and biological evaluation of a novel HPPD-inhibiting herbicide.

Tolpyralate is a selective postemergence herbicide developed for the control of a wide spectrum of broadleaf and grass weeds in corn (*Zea mays*).^{[1][2][3]} Discovered and developed by Ishihara Sangyo Kaisha, Ltd. (ISK), **tolpyralate** belongs to the pyrazole class of herbicides that target the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, a key component in the biochemical pathway of plastoquinone and tocopherol biosynthesis in plants.^{[1][2][4]} Its unique chemical structure, featuring a 1-alkoxyethyl methyl carbonate group on the N-ethyl pyrazole moiety, confers high herbicidal activity and excellent selectivity in all types of corn, including field corn, sweet corn, and popcorn.^{[2][3][5]}

Discovery and Synthesis

The discovery of **tolpyralate** was the result of an extensive research program aimed at creating a new HPPD inhibitor with superior herbicidal efficacy and crop safety.^[2] The synthesis of **tolpyralate** involves a multi-step process starting from 2,6-Dichlorotoluene.^[1] A key step is the O-acylation of a pyrazolone intermediate followed by a rearrangement to form the core pyrazole structure.^[1]

The general synthetic pathway is outlined below:



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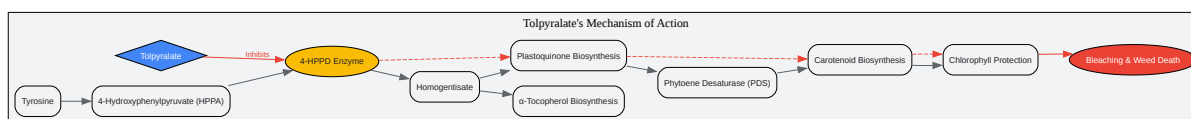
Caption: Generalized synthetic pathway of **Tolpyralate**.

Mechanism of Action

Tolpyralate is a potent inhibitor of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, classified under Group 27 by the Herbicide Resistance Action Committee (HRAC).[1][3][6] The inhibition of HPPD disrupts the tyrosine degradation pathway, which is essential for the biosynthesis of plastoquinone and α -tocopherol.[2][5] Plastoquinone is a critical cofactor for phytoene desaturase (PDS), an enzyme involved in the carotenoid biosynthesis pathway.[2]

The disruption of carotenoid synthesis leads to the photo-destruction of chlorophyll, resulting in the characteristic bleaching symptoms observed in susceptible weeds.[1][2] While complete weed death may take up to two weeks, the inhibition of growth and competition with the crop occurs shortly after application.[1][4]

The signaling pathway affected by **tolpyralate** is illustrated below:



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Caption: Inhibition of the carotenoid biosynthesis pathway by **Tolpyralate**.

Biological Evaluation and Efficacy

The biological activity of **tolpyralate** has been extensively evaluated in both greenhouse and field settings. These studies have demonstrated its high efficacy against a broad range of grass and broadleaf weeds, including those resistant to other herbicide modes of action like glyphosate.[2][4]

Herbicidal Activity

Field trials have shown that **tolpyralate** provides effective control of economically important weeds in corn.[2] The recommended application rates are typically low, ranging from 30 to 50 grams of active ingredient per hectare (g a.i./ha).[4]

Table 1: Herbicidal Efficacy of **Tolpyralate** on Key Weed Species

Weed Species	Common Name	Efficacy (%) at 29-30 DAT
Amaranthus retroflexus	Redroot pigweed	>90
Abutilon theophrasti	Velvetleaf	>90
Echinochloa crus-galli	Barnyardgrass	>80
Setaria viridis	Green foxtail	>80
Chenopodium album	Common lambsquarters	>90
Solanum nigrum	Black nightshade	>90
Polygonum lapathifolium	Pale smartweed	>90
Ambrosia artemisiifolia	Common ragweed	>90
Ipomoea hederacea	Ivyleaf morningglory	>80

Source: Data compiled from greenhouse and field trial results.[2] DAT: Days After Treatment

Crop Selectivity

A key attribute of **tolpyralate** is its excellent selectivity in corn.[1] Corn plants are able to rapidly metabolize **tolpyralate** into inactive compounds, thus preventing phytotoxicity.[3] Field trials have confirmed the safety of **tolpyralate** across a wide range of field corn and sweet corn varieties.[2]

Experimental Protocols

The evaluation of **tolpyralate**'s biological activity followed standardized experimental protocols.

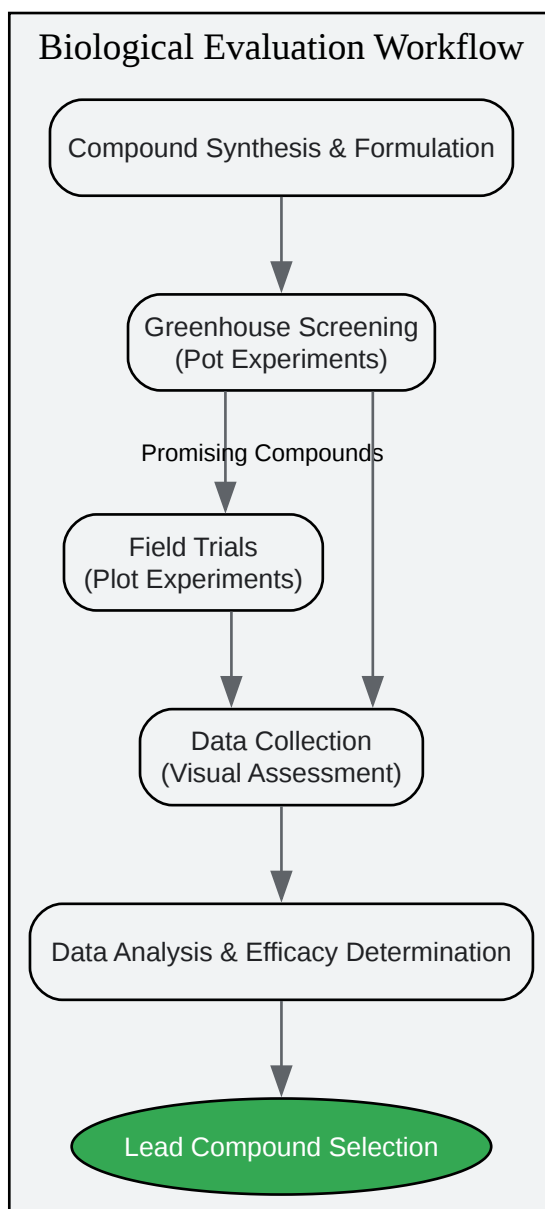
Greenhouse Herbicidal Activity Test:

- Plant Material: Weed and corn seeds were sown in sandy loam soil in pots.
- Growth Conditions: Plants were grown in a greenhouse at 20-25°C until they reached the 2-4 leaf stage.
- Treatment Application: Synthesized compounds were formulated as wettable powders (WP) or emulsifiable concentrates (EC) and applied using a hand sprayer at a volume of 500 L/ha with a nonionic adjuvant.
- Evaluation: Herbicidal activity and crop injury were visually assessed 21 days after treatment, rated on a scale of 0 (no effect) to 100 (complete death).^[2]

Field Herbicidal Activity Test:

- Trial Location: Central Research Institute of Ishihara Sangyo Kaisha, Ltd. in Shiga, Japan.
- Plot Design: Weed and corn seeds were sown in field plots.
- Application: **Tolpyralate** was applied postemergence using a CO₂-pressurized backpack sprayer calibrated to deliver 1000 L/ha.
- Evaluation: Herbicidal efficacy was visually assessed 29-30 days after application on a scale of 0% to 100%.^[2]

The general workflow for these biological evaluations is depicted below:



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Caption: Workflow for the biological evaluation of **Tolpyralate**.

Toxicology and Environmental Fate

The toxicological profile of **tolpyralate** has been thoroughly evaluated to ensure its safety for human health and the environment.

Mammalian Toxicology

Tolpyralate exhibits low acute toxicity via oral, dermal, and inhalation routes of exposure.[7][8] It is not a skin or eye irritant and is not a dermal sensitizer.[7][9] Long-term studies have been conducted to assess its potential for chronic toxicity, carcinogenicity, and reproductive and developmental effects.[7][8][9] The US EPA has classified **tolpyralate** as having "suggestive evidence of carcinogenicity to humans" based on an increased incidence of eye tumors in male rats at high doses, an effect considered to be related to the mode of action of HPPD inhibitors.[9]

Table 2: Summary of Toxicological Endpoints for **Tolpyralate**

Study Type	Species	Endpoint	Value
Acute Oral LD50	Rat	LD50	>2000 mg/kg
Acute Dermal LD50	Rat	LD50	>2000 mg/kg
Acute Inhalation LC50	Rat	LC50	>5.0 mg/L
Eye Irritation	Rabbit	Non-irritating	
Skin Irritation	Rabbit	Non-irritating	
Dermal Sensitization	Guinea Pig	Not a sensitizer	
Chronic Toxicity/Carcinogenicity	Rat (male)	NOAEL	2.8 mg/kg/day
Chronic Toxicity/Carcinogenicity	Rat (male)	LOAEL	9.3 mg/kg/day

Source: Data compiled from various regulatory assessments.[7][8][10] NOAEL: No Observed Adverse Effect Level; LOAEL: Lowest Observed Adverse Effect Level

Ecotoxicology and Environmental Fate

Tolpyralate is practically nontoxic to birds, mammals, and terrestrial invertebrates on an acute basis.[3] However, it is highly toxic to sensitive non-target terrestrial and aquatic vascular

plants.[3][11] **Tolpyralate** is relatively mobile in soil and has a short half-life, degrading rapidly in both aerobic and anaerobic conditions.[3]

Table 3: Environmental Fate and Ecotoxicology of **Tolpyralate**

Parameter	Value
Environmental Fate	
Aerobic Soil Half-life	0.1 - 1.2 days
Anaerobic Soil Half-life	0.176 days
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	11 - 85 L/kgoc
Ecotoxicology	
Avian Acute Oral LD50 (Bobwhite Quail)	>2000 mg/kg
Fish Acute LC50 (Rainbow Trout, 96h)	>9.5 mg/L
Aquatic Invertebrate Acute EC50 (Daphnia magna, 48h)	>9.75 mg/L
Aquatic Plant EC50 (Vascular, Lemna gibba)	6.67 µg/L
Honey Bee Acute Contact LD50	>43.2 µg/bee

Source: Data compiled from regulatory and environmental assessments.[3][4]

Conclusion

The discovery and development of **tolpyralate** represent a significant advancement in weed management technology for corn production. Its novel chemical structure, potent herbicidal activity against a broad spectrum of weeds, and excellent crop selectivity make it a valuable tool for integrated weed management programs. The comprehensive evaluation of its toxicological and environmental profile has established the conditions for its safe and effective use in agriculture. As an HPPD inhibitor, **tolpyralate** also plays a crucial role in managing herbicide resistance, offering an effective solution for controlling weeds that have developed resistance to other herbicide classes.

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